

An In-depth Technical Guide to 2-Bromo-3-chlorobenzoic Acid

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Compound of Interest

Compound Name:	2-Bromo-3-chlorobenzoic acid
CAS No.:	25638-14-6
Cat. No.:	B1583882

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CAS Number: 56961-26-3

This guide provides a comprehensive technical overview of **2-Bromo-3-chlorobenzoic acid**, a halogenated aromatic carboxylic acid. Intended for researchers, scientists, and professionals in drug development and fine chemical synthesis, this document delves into the compound's properties, synthesis, potential applications, and analytical methodologies.

Introduction and Core Properties

2-Bromo-3-chlorobenzoic acid (C₇H₄BrClO₂) is a substituted benzoic acid derivative featuring both bromine and chlorine atoms on the aromatic ring.^{[1][2][3]} This unique substitution pattern imparts specific reactivity and properties that make it a valuable intermediate in organic synthesis.^[1]

Chemical Identity and Physicochemical Properties

A summary of the key identifiers and physicochemical properties of **2-Bromo-3-chlorobenzoic acid** is presented in Table 1.

Table 1: Core Properties of **2-Bromo-3-chlorobenzoic Acid**

Property	Value	Source(s)
CAS Number	56961-26-3	[1][4][5]
Molecular Formula	C ₇ H ₄ BrClO ₂	[1][2][3]
Molecular Weight	235.47 g/mol	[1][2]
Appearance	White to off-white crystalline solid (typical)	[6]
Purity	Typically available in ≥97% purity	[1]
Storage	Room temperature, in a dry, well-ventilated place	[1]

Synthesis and Reaction Pathways

While specific, detailed synthetic procedures for **2-Bromo-3-chlorobenzoic acid** are not extensively documented in publicly available literature, a plausible and logical synthetic route can be devised based on established principles of organic chemistry, particularly electrophilic aromatic substitution on substituted benzoic acids.

A potential synthetic pathway could involve the bromination of 3-chlorobenzoic acid. The directing effects of the chloro and carboxylic acid groups on the aromatic ring are crucial in determining the regioselectivity of the bromination reaction.

Below is a generalized, hypothetical protocol for the synthesis of **2-Bromo-3-chlorobenzoic acid**. Note: This is a representative protocol and would require optimization and validation in a laboratory setting.

Hypothetical Laboratory-Scale Synthesis Protocol

Objective: To synthesize **2-Bromo-3-chlorobenzoic acid** via electrophilic bromination of 3-chlorobenzoic acid.

Materials:

- 3-Chlorobenzoic acid
- N-Bromosuccinimide (NBS)
- Concentrated sulfuric acid
- Ice
- Distilled water
- Suitable recrystallization solvent (e.g., ethanol/water mixture)

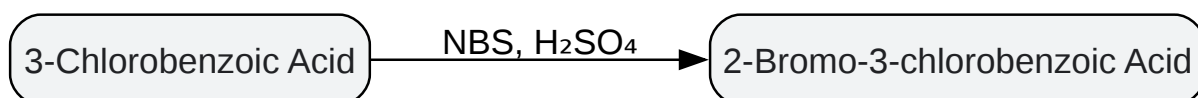
Procedure:

- In a fume hood, carefully dissolve 3-chlorobenzoic acid in a minimal amount of concentrated sulfuric acid in a round-bottom flask equipped with a magnetic stirrer.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add N-Bromosuccinimide (NBS) in small portions to the cooled solution while maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours, monitoring the reaction progress by a suitable technique (e.g., TLC or HPLC).
- Upon completion, carefully pour the reaction mixture over crushed ice with stirring.
- The crude product will precipitate out of the solution. Collect the solid by vacuum filtration and wash with cold water to remove residual acid.
- Purify the crude product by recrystallization from an appropriate solvent system to yield pure **2-Bromo-3-chlorobenzoic acid**.

Causality of Experimental Choices:

- Sulfuric acid acts as both a solvent and a catalyst, protonating the brominating agent to generate a more potent electrophile.

- N-Bromosuccinimide (NBS) is a convenient and safer source of electrophilic bromine compared to liquid bromine.
- Low-temperature addition of NBS is crucial to control the reaction rate and minimize the formation of undesired side products.
- Recrystallization is a standard purification technique for solid organic compounds, leveraging differences in solubility between the desired product and impurities.



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Caption: Plausible synthetic route to **2-Bromo-3-chlorobenzoic acid**.

Applications in Research and Development

Halogenated benzoic acids are versatile building blocks in medicinal chemistry and materials science.^[7] The presence of bromo and chloro substituents on the aromatic ring of **2-Bromo-3-chlorobenzoic acid** offers multiple avenues for further chemical modifications, making it a valuable starting material for the synthesis of more complex molecules.^[1]

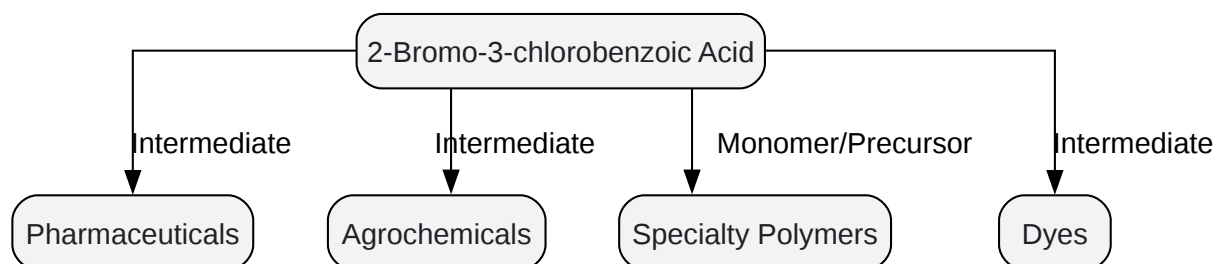
Pharmaceutical and Agrochemical Intermediate

2-Bromo-3-chlorobenzoic acid serves as an important intermediate in the synthesis of pharmaceuticals and agrochemicals.^[1] The halogen atoms can be functionalized through various cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig) to introduce new carbon-carbon and carbon-heteroatom bonds. The carboxylic acid group provides a handle for forming amides, esters, or other derivatives, which is a common strategy in drug design to modulate properties such as solubility and biological activity.^[1]

While specific drugs or pesticides derived from this exact molecule are not prominently cited in the available literature, its structural motifs are present in a wide range of biologically active compounds. The unique substitution pattern can influence the conformational preferences and electronic properties of the molecule, potentially leading to novel interactions with biological targets.

Materials Science

This compound can also be employed in the development of specialty polymers and dyes.[1] The bromo and chloro substituents can be used to tune the electronic and physical properties of the resulting materials.[1]



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Caption: Potential applications of **2-Bromo-3-chlorobenzoic acid**.

Analytical Methodologies

The purity and identity of **2-Bromo-3-chlorobenzoic acid** are critical for its use in synthesis. A combination of chromatographic and spectroscopic techniques is typically employed for its characterization.

Chromatographic Analysis

High-Performance Liquid Chromatography (HPLC) is a suitable method for assessing the purity of **2-Bromo-3-chlorobenzoic acid** and for monitoring reaction progress during its synthesis. A reversed-phase HPLC method would be the standard approach.

Generalized HPLC Method:

- Column: C18 stationary phase (e.g., 4.6 mm x 250 mm, 5 μ m).
- Mobile Phase: A gradient of an aqueous buffer (e.g., 0.1% formic acid in water) and an organic solvent (e.g., acetonitrile or methanol).
- Detection: UV detection at a suitable wavelength (e.g., 254 nm).

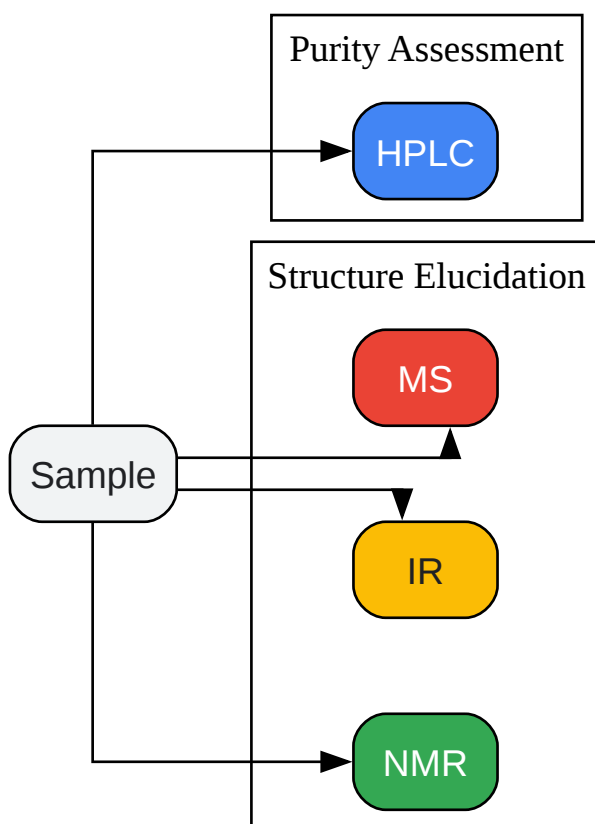
- Temperature: Ambient or controlled (e.g., 30 °C).

This method would separate **2-Bromo-3-chlorobenzoic acid** from its starting materials, isomers, and other potential impurities.

Spectroscopic Characterization

While a comprehensive set of experimental spectra for **2-Bromo-3-chlorobenzoic acid** is not readily available in public databases, its structure can be confirmed by standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR would show characteristic signals for the aromatic protons, with chemical shifts and coupling patterns determined by the substitution pattern.
 - ^{13}C NMR would display distinct resonances for each carbon atom in the molecule, including the carboxyl carbon and the halogen-substituted aromatic carbons.
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the O-H stretch of the carboxylic acid (broad), the C=O stretch of the carbonyl group (around 1700 cm^{-1}), and vibrations associated with the substituted aromatic ring.
- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound. The isotopic pattern of the molecular ion peak would be characteristic of a compound containing one bromine and one chlorine atom.



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Caption: Analytical workflow for **2-Bromo-3-chlorobenzoic acid**.

Safety and Handling

As with any chemical reagent, **2-Bromo-3-chlorobenzoic acid** should be handled with appropriate safety precautions in a well-ventilated area, such as a fume hood.

General Safety Recommendations:

- Wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, rinse the affected area with plenty of water.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

Conclusion

2-Bromo-3-chlorobenzoic acid, identified by CAS number 56961-26-3, is a valuable halogenated intermediate with significant potential in pharmaceutical and agrochemical research, as well as in materials science. While detailed literature on this specific isomer is limited, its chemical properties and reactivity can be inferred from the principles of organic chemistry. The synthetic and analytical protocols outlined in this guide provide a solid foundation for researchers working with this compound. As with any chemical synthesis and analysis, proper safety precautions and method validation are essential.

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